

3-Bromo-2-nitrobenzoic acid material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 3-Bromo-2-nitrobenzoic acid

Cat. No.: B046716

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Technical Support Center: 3-Bromo-2-nitrobenzoic Acid

Welcome to the technical support guide for **3-Bromo-2-nitrobenzoic acid** (CAS No. 116529-61-4). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for the safe and effective use of this compound in the laboratory. The following question-and-answer format addresses common issues and troubleshooting scenarios encountered during experimentation.

Section 1: Compound Identification and Key Properties

This section provides essential physical and chemical data for quick reference.

Question: What are the fundamental physical and chemical properties of **3-Bromo-2-nitrobenzoic acid**?

Answer: The key properties are summarized in the table below. Understanding these is crucial for safe handling, storage, and experimental design.

Property	Value	Source(s)
Molecular Formula	$C_7H_4BrNO_4$	[1]
Molecular Weight	246.01 g/mol	[1]
CAS Number	116529-61-4	[1] [2]
Appearance	Solid (form may vary)	[3]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[1]

Section 2: Hazard Identification and Personal Protective Equipment (PPE)

A thorough understanding of the hazards is the foundation of laboratory safety. This section details the risks and the necessary protective measures.

Question: What are the primary health hazards associated with **3-Bromo-2-nitrobenzoic acid**, and what is the GHS classification?

Answer: **3-Bromo-2-nitrobenzoic acid** is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary concerns are:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin Irritation (Category 2): Causes skin irritation upon direct contact.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

These classifications necessitate careful handling and the use of appropriate personal protective equipment (PPE) at all times.

Question: What specific PPE is required when working with this compound?

Answer: A multi-layered PPE approach is mandatory to prevent exposure. The rationale for each piece of equipment is critical for ensuring compliance and safety.

- Eye and Face Protection: Chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166 are required.[4] A face shield should be considered if there is a significant risk of splashing or dust generation. This is to prevent contact with the eyes, which can cause serious, painful irritation.[4]
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber).[4] Gloves must be inspected for integrity before use and removed carefully to avoid contaminating the skin.[5] This barrier is essential to prevent skin irritation.[1][4]
- Respiratory Protection: All handling of the solid compound that may generate dust must be performed in a certified chemical fume hood or a ventilated enclosure.[4] If engineering controls are insufficient or during a large spill, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as an N95 dust mask) is necessary to prevent respiratory tract irritation.[4]

Section 3: Safe Handling, Storage, and Experimental Protocols

Proper procedures for handling and storage are paramount to maintaining the integrity of the compound and ensuring user safety.

Question: What are the essential precautions for handling and weighing **3-Bromo-2-nitrobenzoic acid** powder?

Answer: Due to its irritant nature and the risk of inhalation, a strict protocol must be followed.

Protocol: Safe Weighing and Handling of **3-Bromo-2-nitrobenzoic Acid**

- Preparation: Before handling, ensure a chemical fume hood is operational. Confirm that an eyewash station and safety shower are accessible and unobstructed.[4]

- PPE Donning: Put on all required PPE as detailed in Section 2, including a lab coat, safety goggles, and appropriate gloves.
- Transfer to Hood: Keep the container of **3-Bromo-2-nitrobenzoic acid** tightly sealed until it is inside the fume hood.
- Weighing: Perform all weighing operations on a balance located within the fume hood or a ventilated balance enclosure to contain any dust generated.[\[4\]](#)
- Handling: Use spatulas and other equipment designated for this compound. Avoid any actions that could create dust, such as rapid scooping or dropping the material from a height.
- Post-Handling: Tightly close the container immediately after use. Clean any contaminated surfaces and equipment within the hood.
- Hygiene: After handling is complete and the area is secured, remove PPE and wash hands and any exposed skin thoroughly with soap and water.[\[6\]](#) Do not eat, drink, or smoke in the laboratory area.[\[7\]](#)[\[8\]](#)

Question: How should **3-Bromo-2-nitrobenzoic acid** be stored to ensure its stability and safety?

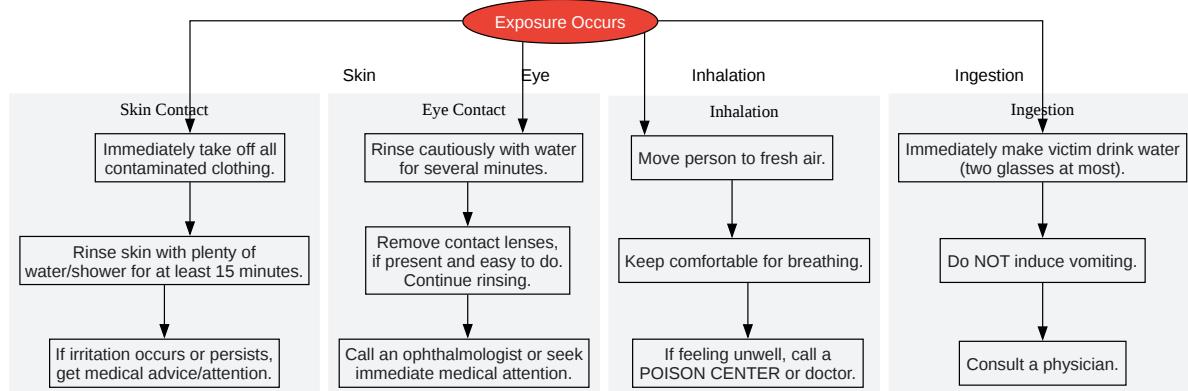
Answer: Proper storage is crucial to prevent degradation and accidents. Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[9\]](#) The storage area should be locked to restrict access. It is incompatible with strong oxidizing agents, so it must be stored separately from such chemicals.

Section 4: Emergency Procedures and First Aid

Rapid and correct response to an exposure is critical.

Question: What are the immediate first aid steps for an accidental exposure?

Answer: In any case of exposure, it is vital to show the Safety Data Sheet (SDS) to the attending medical personnel. The following flowchart and steps outline the immediate actions required.

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Caption: Emergency First Aid Response Workflow

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water.[\[6\]](#) If skin irritation develops or persists, seek medical attention.[\[3\]](#)
- Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids.[\[3\]](#)[\[6\]](#) Remove contact lenses if it is safe to do so and continue rinsing. It is imperative to seek immediate medical attention from an ophthalmologist.
- Inhalation: Move the affected person to an area with fresh air and keep them in a position that is comfortable for breathing.[\[6\]](#) If the person feels unwell, call a poison control center or a doctor for medical advice.

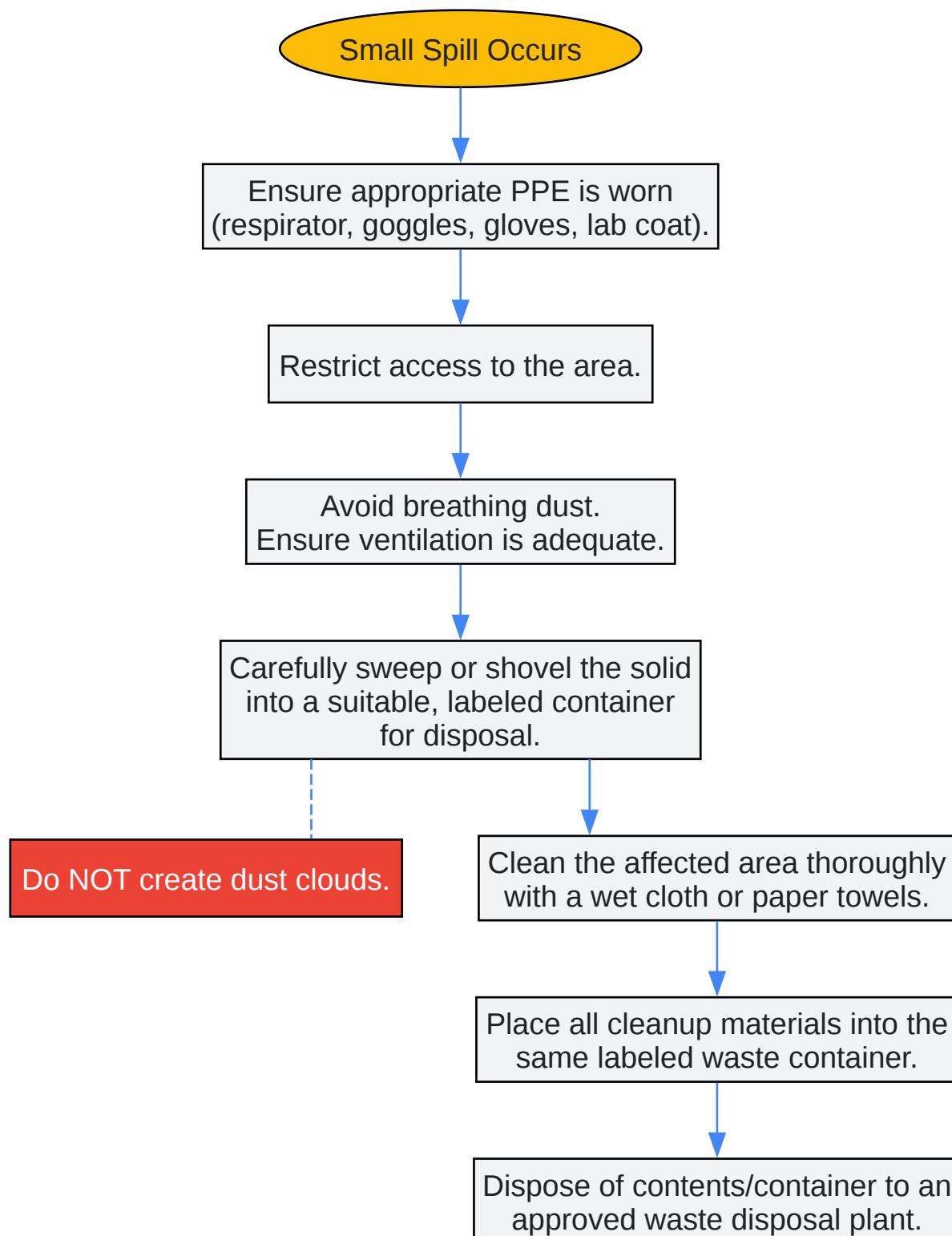
- Ingestion: If the substance is swallowed, have the victim drink two glasses of water immediately. Do not induce vomiting.[\[6\]](#) Seek immediate medical consultation.

Section 5: Spill and Disposal Management

Accidents happen. A clear and logical plan for spill containment and waste disposal is non-negotiable.

Question: I've spilled a small amount of **3-Bromo-2-nitrobenzoic acid** powder on the lab bench inside a fume hood. How do I clean it up?

Answer: For a small, contained spill, follow this procedure. For larger spills, evacuate the area and consult with your institution's environmental health and safety (EHS) office.



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Caption: Small Spill Cleanup Workflow

- Ensure Safety: Make sure you are wearing the appropriate PPE, including respiratory protection, as dust will be present.[10] Evacuate non-essential personnel from the immediate area.
- Containment: Prevent the powder from spreading. Do not let the product enter drains.
- Cleanup: Carefully take up the dry material using a method that avoids generating dust (e.g., gently sweeping or using a plastic dustpan).[9] Place the collected material into a suitable, clearly labeled, and closed container for disposal.[5][9]
- Decontamination: Clean the affected area thoroughly. All materials used for cleanup should be placed in the hazardous waste container.
- Disposal: The waste is classified as hazardous.[9] Dispose of the container through a licensed and approved waste disposal company, following all local, state, and federal regulations.[3][6]

Question: How do I dispose of unused or waste **3-Bromo-2-nitrobenzoic acid**?

Answer: Unused product and other contaminated waste must be treated as hazardous waste. It should be disposed of in its original container or a suitable, labeled container.[9] Contact your institution's EHS department or a licensed professional waste disposal service to arrange for proper disposal.[5] Do not attempt to dispose of this chemical down the drain or in regular trash.[10]

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